

Technical Monograph: 4-(2-Methoxy-4-methylphenoxy)piperidine

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Compound of Interest

Compound Name: 4-(2-Methoxy-4-methylphenoxy)piperidine

CAS No.: 883543-21-3

Cat. No.: B1627808

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CAS Number: 883543-21-3 Classification: Advanced Pharmaceutical Intermediate (API Building Block) Primary Application: Diacylglycerol Kinase Alpha (DGK

) Inhibitors; GPCR Ligand Synthesis^[1]

Part 1: Executive Summary & Strategic Utility

4-(2-Methoxy-4-methylphenoxy)piperidine (CAS 883543-21-3) is a specialized heterocyclic building block utilized in the synthesis of next-generation immunotherapeutics and central nervous system (CNS) agents.^[1] Unlike commodity intermediates, this compound serves as a critical pharmacophore scaffold, introducing a Creosol-derived aryloxy moiety into larger drug candidates.

Its primary strategic value lies in its role as a precursor for DGK

inhibitors, a novel class of drugs designed to reverse T-cell exhaustion in the tumor microenvironment.^[1] The 2-methoxy-4-methylphenoxy group provides specific steric and

electronic properties that enhance ligand binding affinity compared to unsubstituted phenoxy analogs.[1]

Key Technical Specifications

Property	Specification
CAS Number	883543-21-3
Molecular Formula	C
	H
	NO
Molecular Weight	221.30 g/mol
Exact Mass	221.1416
Appearance	White to off-white crystalline solid or viscous oil (free base)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Calculated)	~9.8 (Piperidine nitrogen)
LogP (Predicted)	2.4 - 2.8

Part 2: Chemical Architecture & Synthesis Protocols[1]

Structural Logic

The molecule consists of a piperidine ring linked via an ether bridge to a 2-methoxy-4-methylphenyl (creosol) ring.[1]

- **Piperidine Moiety:** Provides basicity and solubility; serves as the "linker" to the core drug scaffold (e.g., quinolone or urea).
- **Ether Linkage:** Offers rotational freedom while maintaining a specific distance between the basic nitrogen and the aromatic ring.[1]

- **Creosol Ring:** The methoxy group at the ortho position and methyl at the para position create a unique electronic signature, often used to optimize metabolic stability (blocking para-hydroxylation) and receptor selectivity.

Validated Synthesis Workflow

The synthesis typically employs a Mitsunobu Coupling or Nucleophilic Aromatic Substitution (S

Ar) strategy. The S

Ar route is preferred for scale-up due to atom economy, though it requires an activated electrophile.^[1]

Protocol A: S

Ar Strategy (Scalable)

- **Reagents:** N-Boc-4-mesyloxypiperidine, 2-Methoxy-4-methylphenol (Creosol), Cs

CO

, DMF.^[1]

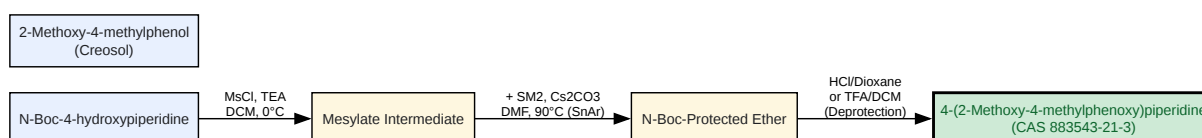
- **Conditions:** 80-100°C, 12-24 hours.^[1]

Step-by-Step Methodology:

- **Activation:** Dissolve N-Boc-4-hydroxypiperidine in DCM/TEA and treat with Methanesulfonyl chloride (MsCl) at 0°C to generate the mesylate.
- **Coupling:** In a separate vessel, dissolve 2-Methoxy-4-methylphenol (1.1 eq) in dry DMF. Add Cesium Carbonate (2.0 eq) and stir for 30 min to generate the phenoxide anion.
- **Substitution:** Add the mesylate solution dropwise to the phenoxide mixture. Heat to 90°C under N atmosphere. Monitor by TLC/LC-MS for disappearance of mesylate.
- **Workup:** Quench with water, extract with EtOAc. Wash organic layer with 1N NaOH (to remove unreacted phenol) and brine.

- Deprotection: Dissolve the intermediate in 1,4-Dioxane/HCl (4M) or DCM/TFA (1:1). Stir at RT for 2 hours.
- Isolation: Evaporate solvent. Basify with sat. NaHCO₃ and extract with DCM to obtain the free base (CAS 883543-21-3).[1]

Visualization: Synthesis Pathway



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Figure 1: Convergent synthesis route via mesylate displacement and acid deprotection.

Part 3: Applications in Drug Discovery[1][5]

Mechanism of Action: DGK Inhibition

Recent patent literature (WO2021105115A1) identifies CAS 883543-21-3 as a critical intermediate for Diacylglycerol Kinase Alpha (DGK

) inhibitors.[1]

- Target: DGK

phosphorylates Diacylglycerol (DAG) to Phosphatidic Acid (PA).

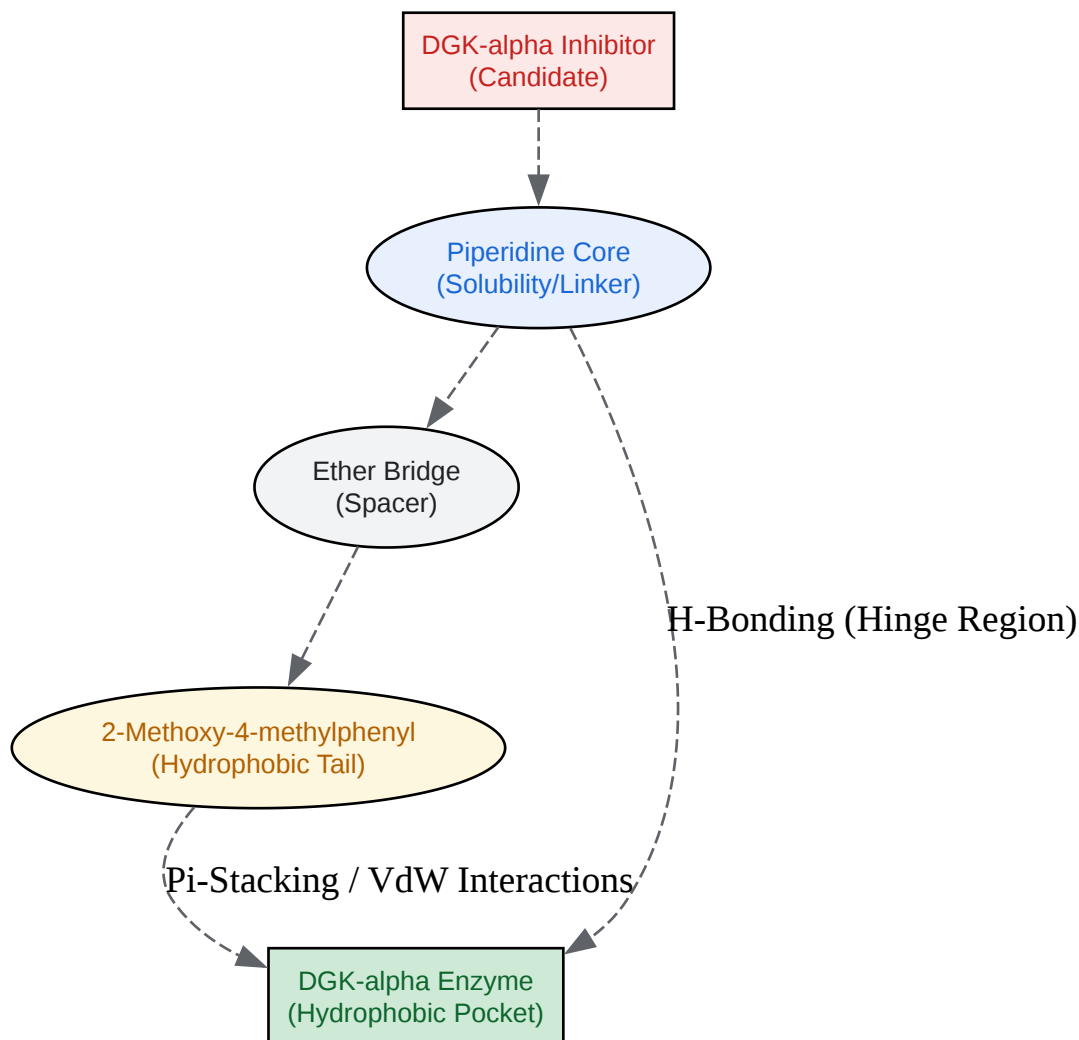
- Immune Modulation: In T-cells, high DAG levels are essential for TCR signaling and activation (via Ras/ERK pathways). Tumors upregulate DGK

to deplete DAG, inducing T-cell anergy (exhaustion).[1]

- Role of CAS 883543-21-3: The piperidine nitrogen binds to the kinase hinge region or solvent-exposed area, while the methoxy-methyl-phenoxy tail occupies a hydrophobic

pocket, conferring selectivity over other DGK isoforms.[1]

Visualization: Pharmacophore Logic



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Figure 2: Pharmacophore mapping of the intermediate within the context of DGK

inhibition.[1]

Part 4: Quality & Analytical Standards

To ensure suitability for pharmaceutical research, the compound must meet rigorous purity standards.

Analytical Profile (Expected)

- ¹H NMR (400 MHz, CDCl₃):
 - 6.80 (d, 1H, Ar-H), 6.65 (s, 1H, Ar-H), 6.60 (d, 1H, Ar-H).
 - 4.30 (m, 1H, O-CH-Piperidine).[1]
 - 3.80 (s, 3H, O-CH₃).
 - 3.10 (m, 2H, Piperidine-H).
 - 2.70 (m, 2H, Piperidine-H).
 - 2.25 (s, 3H, Ar-CH₃).
- HPLC Purity: >98.0% (Area %).
- Impurities to Monitor:
 - Residual Phenol: 2-Methoxy-4-methylphenol (Toxic, must be <0.1%).[1]
 - N-Boc Intermediate: Incomplete deprotection.

Part 5: Safety & Handling

Signal Word: WARNING

- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3]
 - H319: Causes serious eye irritation.[1][3]
 - H335: May cause respiratory irritation.[1][2][3]

- Handling Protocol:
 - PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
 - Ventilation: Handle within a certified chemical fume hood to avoid inhalation of dust or aerosols.[1]
 - Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the secondary amine.

References

- Sigma-Aldrich. (n.d.).[1] **4-(2-methoxy-4-methylphenoxy)piperidine** Product Detail. Retrieved from (Note: Catalog search for CAS 883543-21-3).[1]
- World Intellectual Property Organization (WIPO). (2021). WO2021105115A1 - Substituted Aminoquinolones as DGKalpha Inhibitors for Immune Activation.[1] Retrieved from .
- PubChem. (n.d.). Compound Summary: **4-(2-methoxy-4-methylphenoxy)piperidine**. [1][4] Retrieved from .

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Sources

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- 2. sodium lauryl sulfate, 151-21-3 [thegoodscentscompany.com]
- 3. 4-(2-Methoxyphenyl)piperidine | C12H17NO | CID 544738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. molcore.com [molcore.com]
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